

Application Notes and Protocols for In Vivo Studies of 5-Methoxysterigmatocystin Toxicity

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Compound of Interest

Compound Name: **5-Methoxysterigmatocystin**

Cat. No.: **B1238474**

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Introduction

5-Methoxysterigmatocystin (5-METH) is a mycotoxin structurally related to sterigmatocystin (STC) and a precursor to aflatoxins.^[1] Due to its presence in indoor environments and potential for human exposure, primarily through inhalation, understanding its in vivo toxicity is crucial.^{[2][3]} These application notes provide a summary of available in vivo toxicity data for 5-METH and detailed protocols for conducting further toxicological assessments in animal models. The information is intended to guide researchers in designing experiments to evaluate the potential health risks associated with 5-METH exposure.

Quantitative Data from In Vivo Studies

Data on the in vivo toxicity of 5-METH is limited. The following table summarizes quantitative data from a single-dose intratracheal instillation study in male Wistar rats.

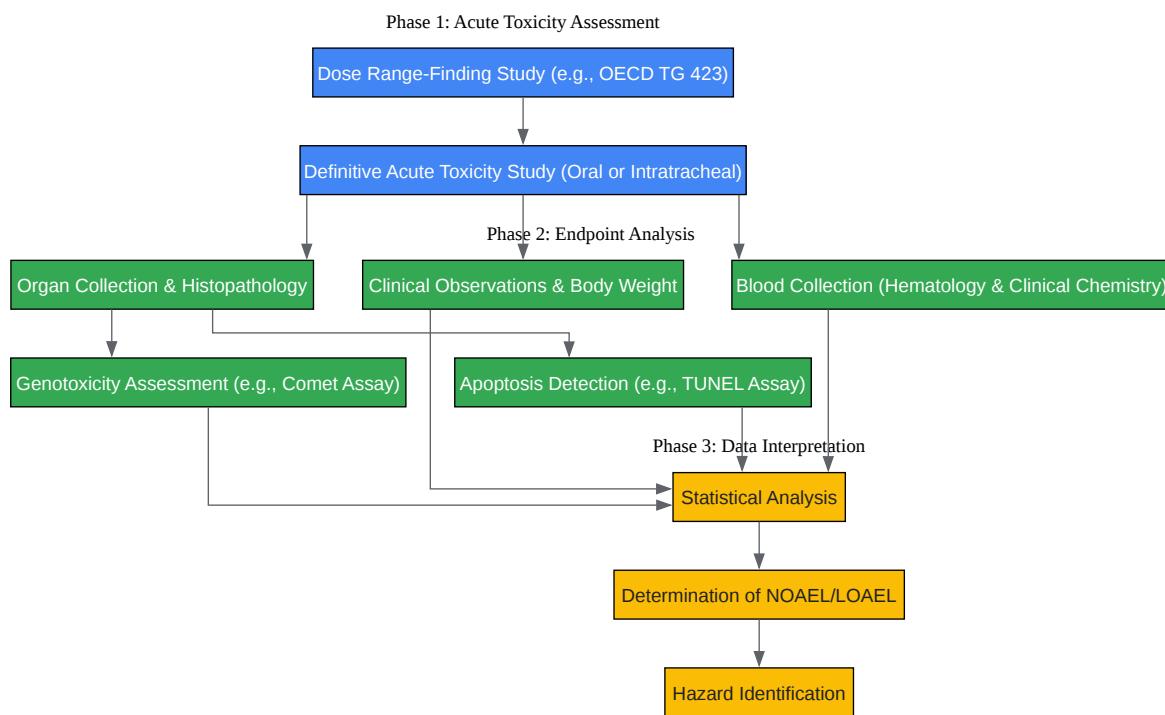
Animal Model	Route of Administration	Dose	Observation Period	Key Findings	Reference
Male Wistar Rats	Intratracheal Instillation	3.6 mg/kg body weight	24 hours	Insignificant changes in lactate dehydrogenase (LDH) activity, albumin, and pro-inflammatory cytokines (IL-6, TNF- α , MIP-1 α) in bronchoalveolar lavage fluid (BALF). [3] [4] [5]	[3] [4]
Male Wistar Rats	Intratracheal Instillation	3.6 mg/kg body weight	24 hours	Significant induction of double-strand DNA breaks in lung tissue, as measured by the neutral comet assay. [3] [4]	[3] [4]
Male Wistar Rats	Intratracheal Instillation	0.3 mg/kg (STC) + 3.6 mg/kg (5-METH)	24 hours	Antagonistic effect on genotoxicity; the combination induced less DNA damage than each	[3] [4]

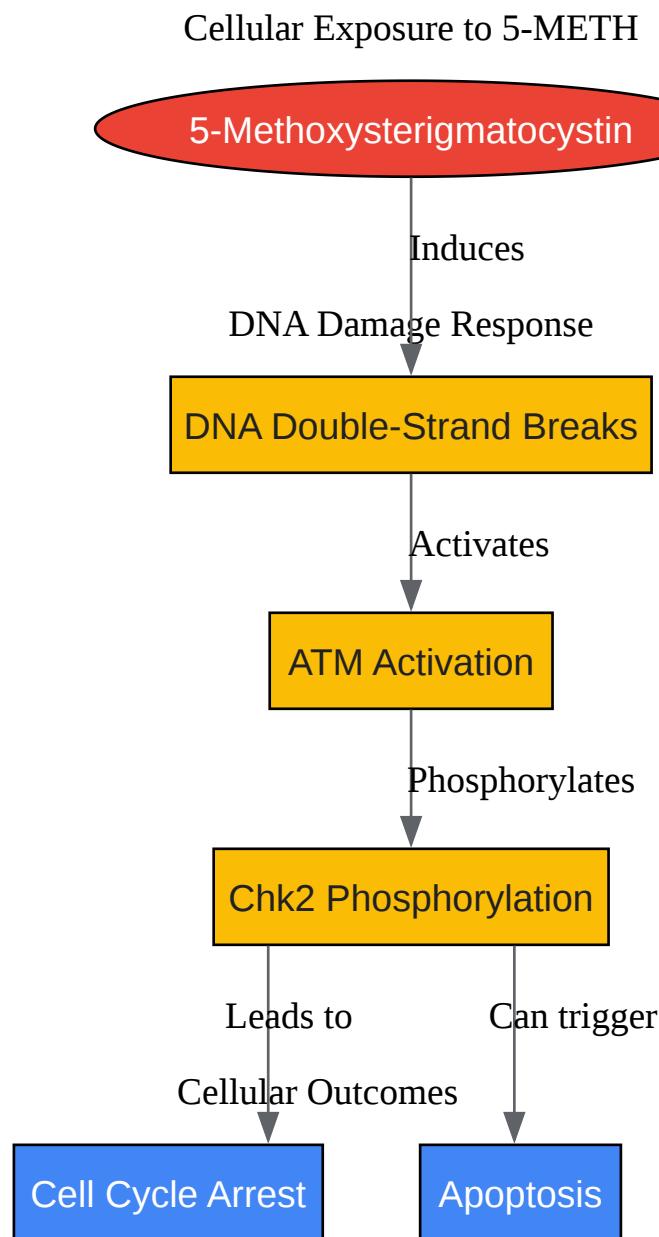
mycotoxin

alone.[3][4]

Experimental Workflows

The following diagram outlines a general workflow for investigating the *in vivo* toxicity of 5-METH.





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References

- 1. Intratracheal Instillation Methods and the Distribution of Administered Material in the Lung of the Rat - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Single-Dose Toxicity of Individual and Combined Sterigmatocystin and 5-Methoxysterigmatocystin in Rat Lungs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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